

A Comprehensive Technical Guide to 4-Benzoylbenzoic Acid: Physicochemical Properties and Experimental Protocols

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Compound of Interest

Compound Name: **4-Benzoylbenzoic acid**

Cat. No.: **B057700**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **4-Benzoylbenzoic acid**, specifically its melting point and solubility. It is designed to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical research, offering detailed experimental protocols and structured data for easy reference.

Core Physicochemical Data

4-Benzoylbenzoic acid is a white crystalline solid with the chemical formula $C_{14}H_{10}O_3$.^[1] Its properties make it a versatile compound in various chemical and pharmaceutical applications, including as an intermediate in drug synthesis and as a photooxidant.^{[1][2]}

Melting Point

The melting point of **4-Benzoylbenzoic acid** is a key indicator of its purity. Pure crystalline solids typically exhibit a sharp melting point range. The reported melting point for **4-Benzoylbenzoic acid** varies slightly across different sources, which is common due to minor differences in purity and experimental conditions.

Property	Value (°C)
Melting Point	197 - 200
	198 - 200
	199
	218 - 221

Data sourced from[\[3\]](#)[\[4\]](#),[\[5\]](#),[\[1\]](#).

Solubility

The solubility of **4-Benzoylbenzoic acid** has been determined in a variety of solvents. It is generally soluble in organic solvents and shows limited solubility in water.

Solvent	Solubility
Water	Insoluble / Partly Soluble
Alcohols	Soluble
Esters	Soluble
Dimethylformamide (DMF)	~30 mg/mL
Dimethyl sulfoxide (DMSO)	~10 mg/mL
1:5 solution of DMF:PBS (pH 7.2)	~0.16 mg/mL

Data sourced from[\[1\]](#),[\[5\]](#),[\[2\]](#).

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of solid organic compounds like **4-Benzoylbenzoic acid**.

Determination of Melting Point

The capillary method is a common and reliable technique for determining the melting point of a solid.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **4-Benzoylbenzoic acid** sample is completely dry and in a fine powdered form. If necessary, gently grind the crystals using a mortar and pestle.[6]
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample, trapping a small amount of the solid. Invert the tube and gently tap it on a hard surface to pack the sample into the sealed end. The packed sample should be approximately 2-3 mm high.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Rapid Determination (Optional): To save time, a preliminary rapid heating can be performed to get an approximate melting range. Set a fast ramp rate (e.g., 10-20°C per minute) and note the temperature at which the sample melts.[7]
- Accurate Determination: For a precise measurement, use a new sample and set the starting temperature to about 20°C below the approximate melting point. Heat at a slow, controlled rate (1-2°C per minute).[7]
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and

the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[8]

- Purity Assessment: A sharp melting point range (0.5-1°C) is indicative of a pure compound. Impurities tend to depress and broaden the melting point range.[8][9]

Determination of Solubility

A qualitative solubility assessment can provide valuable information about the functional groups and polarity of a compound.

Materials:

- Test tubes and rack
- Spatula
- Vortex mixer (optional)
- **4-Benzoylbenzoic acid** sample
- Solvents: Deionized water, 5% NaOH solution, 5% NaHCO₃ solution, 5% HCl solution, and an organic solvent (e.g., ethanol or acetone).

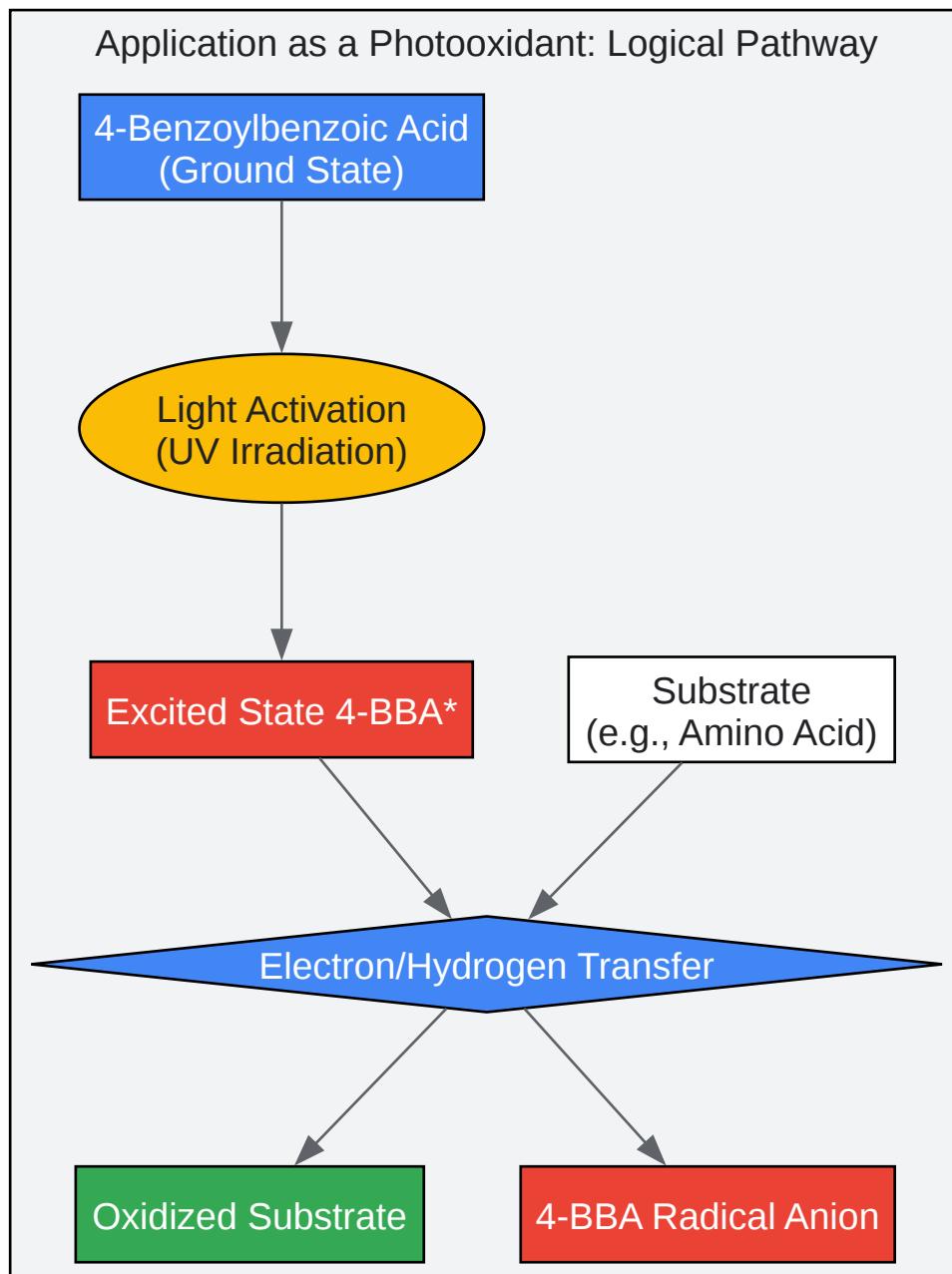
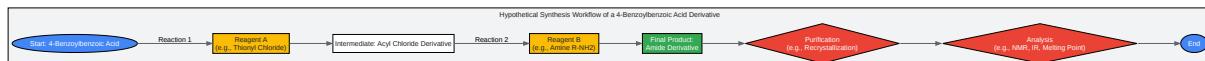
Procedure:

- Water Solubility: Place approximately 25 mg of **4-Benzoylbenzoic acid** into a test tube. Add 0.75 mL of deionized water in small portions, shaking vigorously after each addition. Observe if the solid dissolves. If it dissolves, the compound is water-soluble.[10]
- Solubility in Aqueous Base: If the compound is water-insoluble, add 0.75 mL of 5% NaOH solution to a fresh 25 mg sample. Shake well. If the compound dissolves, it indicates the presence of an acidic functional group, such as a carboxylic acid or a phenol.[10] To confirm, acidify the solution with 5% HCl; the original compound should precipitate out.
- Solubility in Weak Base: To differentiate between a strong and a weak acid, test the solubility in 5% NaHCO₃ solution. Add 0.75 mL of the solution to a 25 mg sample. Effervescence (release of CO₂ gas) and dissolution indicate a carboxylic acid.

- Solubility in Aqueous Acid: To test for basic functional groups, add 0.75 mL of 5% HCl to a 25 mg sample. If the compound dissolves, it suggests the presence of a basic group like an amine.[10]
- Solubility in Organic Solvents: Test the solubility in an organic solvent like ethanol or acetone using the same procedure as for water.

Logical Workflow and Pathway Diagrams

The following diagrams, generated using Graphviz, illustrate logical workflows relevant to the application and synthesis of **4-Benzoylbenzoic acid** derivatives.



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